

# Demethylbatatasin IV: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Demethylbatatasin IV*

Cat. No.: *B1214630*

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CAS Number: 113276-63-4

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Demethylbatatasin IV**, a stilbenoid found in various plant species, particularly within the *Dioscorea* genus (yams). This document collates available scientific information regarding its chemical properties, biological activities, and the methodologies used for its study. It is intended to serve as a valuable resource for professionals engaged in natural product research, pharmacology, and drug development.

## Chemical and Physical Properties

**Demethylbatatasin IV**, a bibenzyl derivative, is a member of the stilbenoid class of plant secondary metabolites.<sup>[1][2]</sup> Its chemical structure and properties are fundamental to understanding its biological function.

Table 1: Chemical and Physical Properties of **Demethylbatatasin IV**

Property	Value	Reference(s)
CAS Number	113276-63-4	[2]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>3</sub>	[2]
Molecular Weight	230.26 g/mol	[2]
IUPAC Name	5-[2-(2-hydroxyphenyl)ethyl]benzene-1,3-diol	[2]
Synonyms	2',3,5-Trihydroxybibenzyl	[2]
Chemical Class	Stilbenoid, Bibenzyl	[1]
Appearance	Not explicitly reported, but likely a solid at room temperature.	
Solubility	Practically insoluble in water.	[2]

## Natural Sources and Biosynthesis

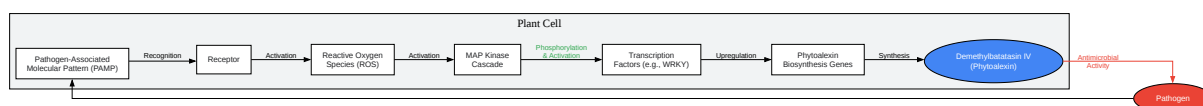
**Demethylbatatasin IV** is primarily isolated from the tubers of various yam species (*Dioscorea* spp.), where it functions as a phytoalexin, a substance produced by plants as a defense against pathogens.[1][2]

Table 2: Natural Sources of **Demethylbatatasin IV**

Plant Species	Part of Plant	Reference(s)
<i>Dioscorea alata</i> (Water Yam)	Tuber	[2]
<i>Dioscorea batatas</i>	Tuber	
<i>Dioscorea opposita</i>	Tuber	

As a phytoalexin, the biosynthesis of **Demethylbatatasin IV** in plants is induced by various stress factors, particularly microbial infections.[3][4] The general signaling pathway for

phytoalexin production involves the recognition of pathogen-associated molecular patterns (PAMPs) by plant cell receptors, which triggers a downstream signaling cascade.



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Caption: General Phytoalexin Induction Pathway.

## Biological Activities

**Demethylbatatasin IV** exhibits a range of biological activities, with its antifungal and antioxidant properties being the most reported.

### Antifungal Activity

As a phytoalexin, a key role of **Demethylbatatasin IV** is to protect the plant from fungal pathogens. While specific Minimum Inhibitory Concentration (MIC) values for **Demethylbatatasin IV** are not readily available in the reviewed literature, related bibenzyl compounds from other plants have demonstrated significant antifungal effects. For instance, other bibenzyls have shown MIC values against various fungi in the range of 16 to 512 µg/mL. [5]

### Antioxidant Activity

Stilbenoids are well-known for their antioxidant properties, and **Demethylbatatasin IV** is no exception. Although specific IC<sub>50</sub> values for **Demethylbatatasin IV** are not widely reported, studies on extracts from *Dioscorea* species rich in phenolic compounds, including bibenzyls, have shown potent radical scavenging activity. [6][7][8][9] For example, extracts of different *Dioscorea* species have exhibited IC<sub>50</sub> values in DPPH assays ranging from approximately 10 to over 100 µg/mL. [6]

Table 3: Reported Biological Activities of **Demethylbatatasin IV** and Related Compounds

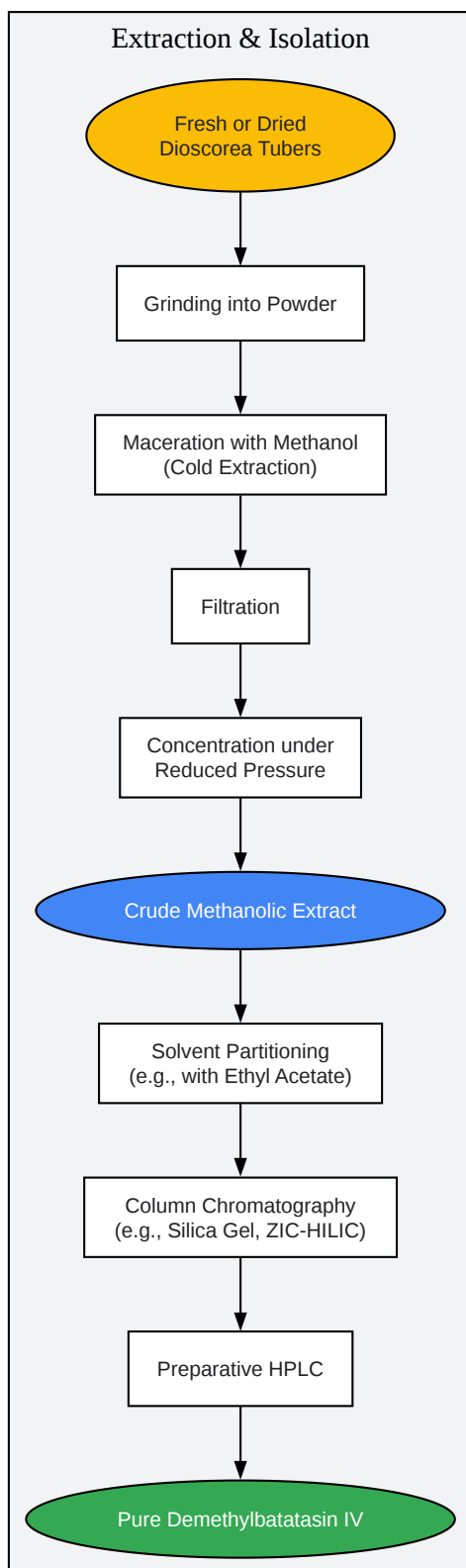
Activity	Compound/Extract	Assay	Result	Reference(s)
Antifungal	Bibenzyls (general)	Broth microdilution	MIC: 16-512 $\mu\text{g/mL}$	[5]
Antioxidant	Dioscorea spp. extracts	DPPH radical scavenging	IC50: ~10 - >100 $\mu\text{g/mL}$	[6][7][9]

## Experimental Protocols

Detailed experimental protocols for the extraction, isolation, and analysis of **Demethylbatatasin IV** are not explicitly published. However, based on methodologies for similar compounds from *Dioscorea* species, the following protocols can be considered representative.

### Extraction and Isolation

The following is a generalized workflow for the extraction and isolation of bibenzyls from *Dioscorea* tubers.



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Caption: General Experimental Workflow.

#### Detailed Methodology:

- **Sample Preparation:** Fresh or air-dried tubers of a *Dioscorea* species are cleaned, peeled, and ground into a fine powder.
- **Extraction:** The powdered material is subjected to cold maceration with methanol at room temperature for an extended period (e.g., 24-48 hours), with occasional agitation. This process is typically repeated multiple times to ensure exhaustive extraction.<sup>[2]</sup>
- **Concentration:** The combined methanolic extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract can be further fractionated using liquid-liquid partitioning with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- **Chromatographic Purification:** The fraction containing the bibenzyls (typically the ethyl acetate fraction) is subjected to column chromatography. Silica gel is a common stationary phase, with a gradient elution system of solvents like n-hexane and ethyl acetate. For more refined separation, techniques like ZIC-HILIC (Zwitterionic Hydrophilic Interaction Liquid Chromatography) may be employed.
- **Final Purification:** Final purification to obtain **Demethylbatatasin IV** with high purity is often achieved using preparative High-Performance Liquid Chromatography (HPLC).

## Analytical Methods

High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is a powerful technique for the identification and quantification of **Demethylbatatasin IV** in plant extracts.

Table 4: Representative HPLC-MS Parameters for Bibenzyl Analysis

Parameter	Description
HPLC System	A standard HPLC system with a binary pump, autosampler, and column oven.
Column	A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 $\mu$ m particle size).
Mobile Phase	A gradient elution of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1% formic acid.
Flow Rate	Typically 0.5 - 1.0 mL/min.
Injection Volume	5 - 20 $\mu$ L.
Column Temperature	25 - 35 $^{\circ}$ C.
MS Detector	An electrospray ionization (ESI) source coupled to a triple quadrupole or time-of-flight (TOF) mass spectrometer.
Ionization Mode	Negative or positive ion mode, depending on the compound's characteristics.
Scan Mode	Full scan for identification and selected reaction monitoring (SRM) for quantification.

## Future Perspectives

**Demethylbatatasin IV**, as a naturally occurring stilbenoid with demonstrated biological activities, holds potential for further investigation in the fields of agriculture and medicine. Future research could focus on:

- **Quantitative Biological Evaluation:** Determining the specific IC<sub>50</sub> and MIC values of purified **Demethylbatatasin IV** against a range of microbial pathogens and in various antioxidant assays.
- **Mechanism of Action Studies:** Elucidating the precise molecular mechanisms by which **Demethylbatatasin IV** exerts its antifungal and antioxidant effects.

- In Vivo Studies: Evaluating the efficacy and safety of **Demethylbatatasin IV** in animal models for various therapeutic applications.
- Synthesis: Developing efficient synthetic routes to produce **Demethylbatatasin IV** and its analogs for structure-activity relationship studies.

This technical guide serves as a foundational resource for researchers interested in **Demethylbatatasin IV**. While there are still gaps in the scientific literature regarding this specific compound, the information available for related bibenzyls provides a strong basis for future research endeavors.

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